

Application Note: Preparation of a Standard Stock Solution of Paeonol-d3

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Compound of Interest

Compound Name: Paeonol-d3

Cat. No.: B12394664

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of a standard stock solution of **Paeonol-d3**, a deuterated internal standard used in various analytical and research applications. Adherence to this protocol will ensure the accuracy, reproducibility, and stability of the prepared stock solution.

Product Information and Physical Properties

Paeonol-d3 is the deuterium-labeled form of Paeonol, a phenolic compound isolated from plants like *Paeonia suffruticosa*.^[1] As a stable isotope-labeled internal standard, it is crucial for the accurate quantification of Paeonol in biological matrices during drug development and pharmacokinetic studies.^[2]

Table 1: Chemical and Physical Properties of **Paeonol-d3**

Property	Value	Reference
Chemical Formula	C ₉ H ₇ D ₃ O ₃	[2]
Molecular Weight	169.19 g/mol	[2][3]
CAS Number	55712-78-2	[2][3]
Appearance	Crystalline or white powder	[4][5]

Solubility and Storage

Proper solvent selection and storage are critical for maintaining the integrity and stability of the **Paeonol-d3** stock solution.

Table 2: Solubility of **Paeonol-d3** in Common Organic Solvents

Solvent	Solubility	Notes
DMSO	≥ 30 mg/mL (177.32 mM)[2][3] [6]	Solubility can be increased to 200 mg/mL with the aid of ultrasonication.[3]
Ethanol	≥ 30 mg/mL (177.32 mM)[2][3] [6]	-
DMF	≥ 20 mg/mL (118.21 mM)[2][3]	-

Table 3: Recommended Storage Conditions for **Paeonol-d3**

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years[2][6]
4°C	2 years[2][6]	
In Solvent	-80°C	6 months[2][6]
-20°C	1 month[2][6]	

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM standard stock solution of **Paenonol-d3**.

3.1. Materials and Equipment

- **Paenonol-d3** solid powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Analytical balance (readable to 0.01 mg)
- Amber glass vial
- Calibrated micropipettes
- Sterile pipette tips
- Vortex mixer
- Sonicator bath (optional)
- Cryogenic storage vials

3.2. Safety Precautions

- **Paenonol-d3** is for research use only. It should be considered hazardous until further information is available.
- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the solid powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **Paenonol-d3** before use.

3.3. Calculation for 10 mM Stock Solution

To prepare a stock solution of a specific concentration, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Final Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

Example Calculation for 1 mL of 10 mM Stock:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 169.19 \text{ g/mol} / 1000$
- $\text{Mass (mg)} = 1.69 \text{ mg}$

3.4. Step-by-Step Procedure

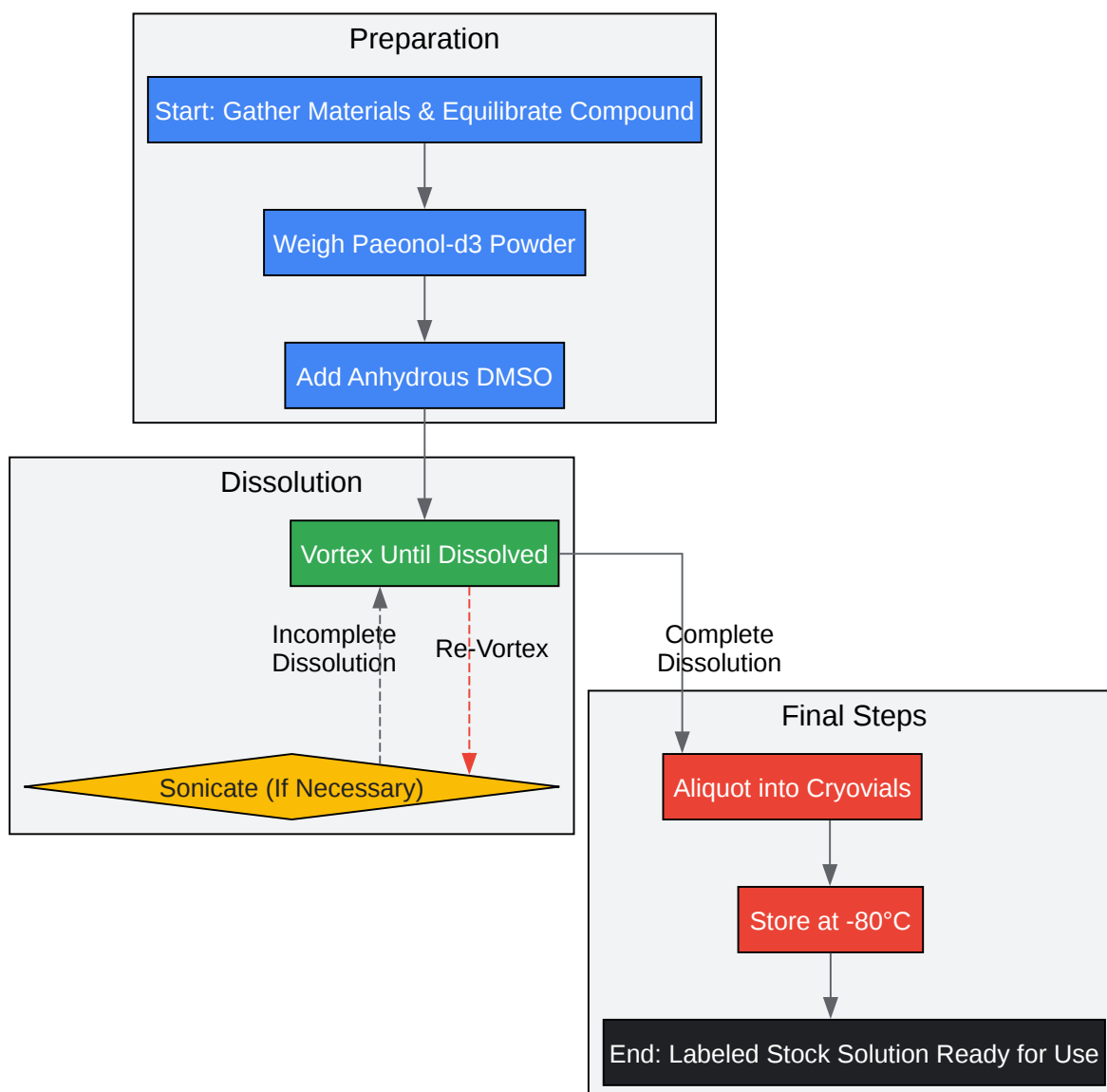
- **Equilibration:** Remove the vial containing **Paeonol-d3** powder from its storage location (-20°C) and allow it to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation of atmospheric moisture onto the hygroscopic solid.
- **Weighing:** Tare the analytical balance with a clean, empty amber vial. Carefully weigh the calculated amount of **Paeonol-d3** powder (e.g., 1.69 mg) and transfer it into the vial. Record the exact weight.
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the vial containing the **Paeonol-d3** powder. For the example above, add 1.0 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex the mixture for 1-2 minutes until the solid is completely dissolved. A clear solution should be obtained.
- **Sonication (Optional):** If the compound does not dissolve completely with vortexing, place the vial in a sonicator bath for 5-10 minutes to facilitate dissolution.[3]
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use cryogenic vials. Store the aliquots at -80°C for long-term stability (up to 6 months).[2][6]

- Labeling: Clearly label all vials with the compound name (**Paeonol-d3**), concentration (10 mM), solvent (DMSO), preparation date, and your initials.

Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **Paeonol-d3** stock solution.

Workflow for Paeonol-d3 Stock Solution Preparation



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Caption: Experimental workflow for preparing a standard stock solution of **Paeonol-d3**.

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